

structural comparison of N6-Dimethylaminomethylidene isoguanosine and guanosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N6-Dimethylaminomethylidene isoguanosine*

Cat. No.: *B15597604*

[Get Quote](#)

A Structural Showdown: Guanosine vs. N6-Dimethylaminomethylidene Isoguanosine

For researchers, scientists, and drug development professionals, understanding the nuanced structural differences between nucleoside analogs is paramount for designing targeted therapeutics and molecular probes. This guide provides a detailed structural and functional comparison of the canonical purine nucleoside, guanosine, with its isomeric counterpart, **N6-Dimethylaminomethylidene isoguanosine**.

This comparison delves into the fundamental structural distinctions, their effects on hydrogen bonding patterns, and the propensity to form higher-order structures. While direct experimental data for **N6-Dimethylaminomethylidene isoguanosine** is limited, this guide extrapolates its probable characteristics based on the well-documented properties of its parent molecule, isoguanosine, and the nature of the N6-dimethylaminomethylidene modification.

At a Glance: Key Structural and Functional Differences

Feature	Guanosine	N6-Dimethylaminomethylidene Isoguanosine
Core Structure	Purine nucleoside with guanine base	Purine nucleoside with an isoguanine base, modified at the N6 position
Functional Groups	Carbonyl group at C6, amino group at C2	Amino group at C6 (modified), carbonyl group at C2
Hydrogen Bonding	Donor-Donor-Acceptor (N1-H, N2-H, O6)	Acceptor-Donor-Donor (N1, N6-H, O2) (unmodified isoguanosine)
Supramolecular Structures	Forms G-quadruplexes via Hoogsteen hydrogen bonding. [1][2][3]	Isoguanosine forms planar quartets and pentaplexes.[4][5] The N6 modification would disrupt this.
Biological Roles	Essential component of DNA and RNA; involved in various cellular processes including signal transduction (cGMP).[6]	Isoguanosine is a product of oxidative damage to adenine and can be mutagenic.[6] The biological role of the N6-modified version is not well-characterized.

Delving into the Structures

Guanosine is a fundamental building block of nucleic acids, composed of a guanine base attached to a ribose sugar.[6] Isoguanosine is a structural isomer of guanosine where the carbonyl and amino groups on the purine ring are swapped.[6][7] This seemingly subtle change has profound implications for its molecular interactions. **N6-Dimethylaminomethylidene isoguanosine** is a derivative of isoguanosine where the exocyclic amino group at the N6 position is protected by a dimethylaminomethylidene group. This modification is typically employed in oligonucleotide synthesis to prevent unwanted side reactions.[5][8]

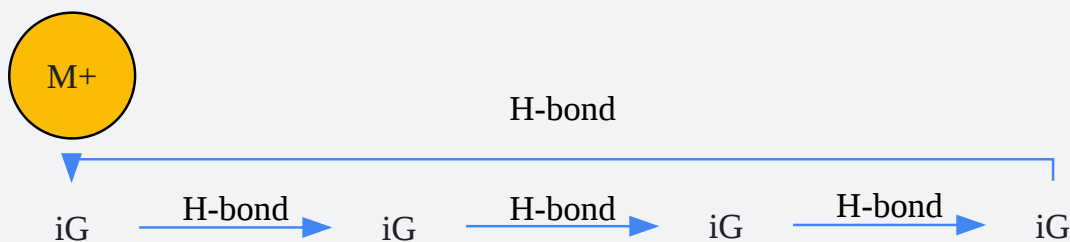
N6-Dimethylaminomethylidene Isoguanosine

isoguanosine_derivative

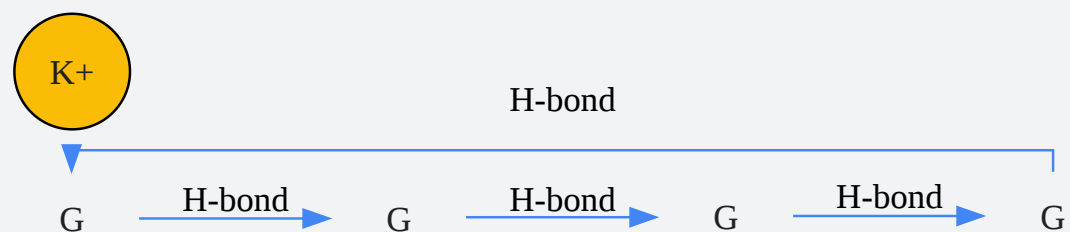
Guanosine

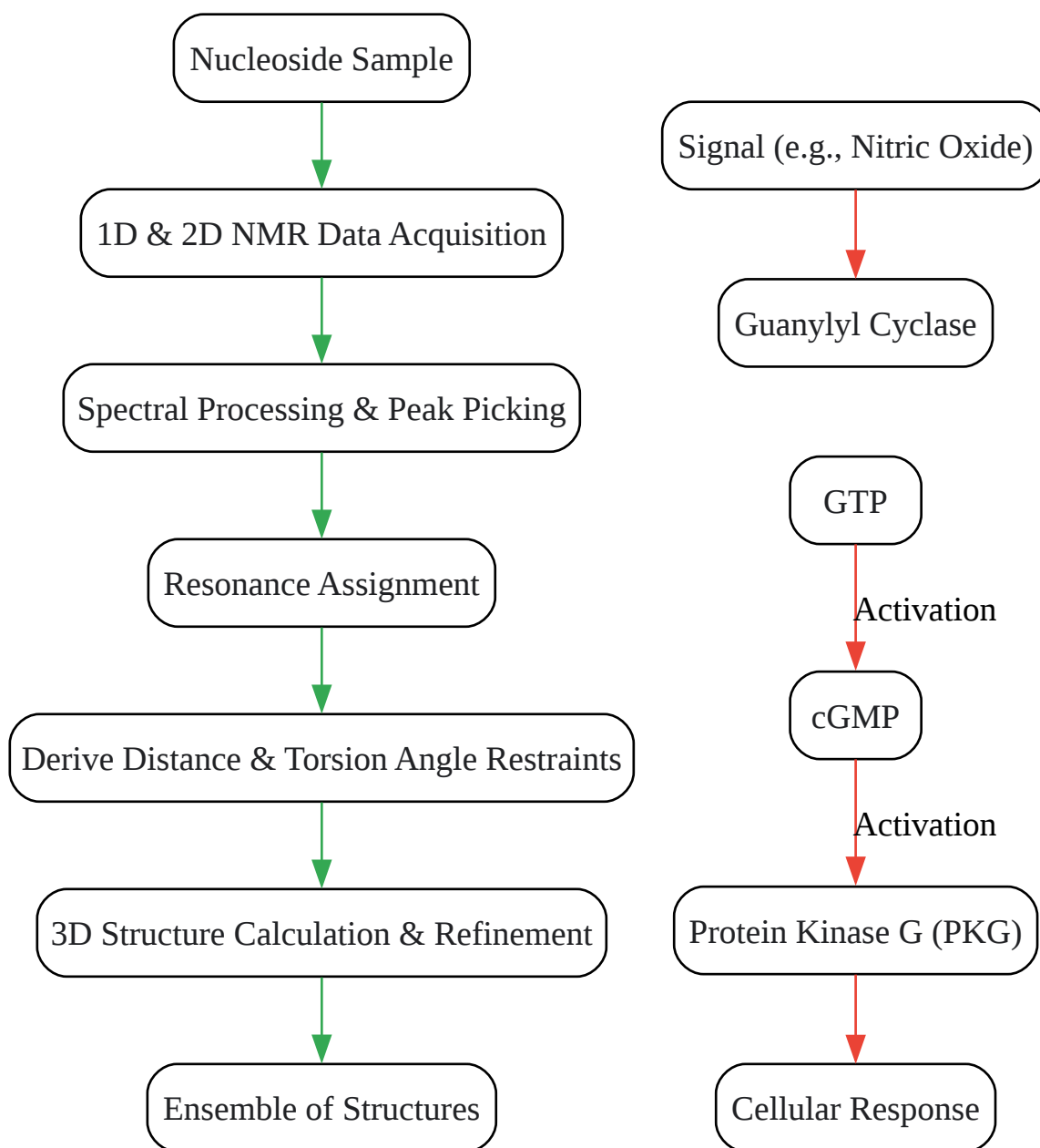
guanosine

Isoguanosine Quartet (Hypothetical)



Guanosine G-Quartet





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Use of high performance liquid chromatography-mass spectrometry (HPLC-MS) to quantify modified nucleosides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. helixchrom.com [helixchrom.com]
- 4. Analysis of Nucleosides and Nucleotides in Plants: An Update on Sample Preparation and LC–MS Techniques - PMC [pmc.ncbi.nlm.nih.gov]
- 5. An Unconventional Acid-Labile Nucleobase Protection Concept for Guanosine Phosphoramidites in RNA Solid-Phase Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The development of isoguanosine: from discovery, synthesis, and modification to supramolecular structures and potential applications - RSC Advances (RSC Publishing) DOI:10.1039/C9RA09427J [pubs.rsc.org]
- 7. The development of isoguanosine: from discovery, synthesis, and modification to supramolecular structures and potential applications - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [structural comparison of N6-Dimethylaminomethylidene isoguanosine and guanosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597604#structural-comparison-of-n6-dimethylaminomethylidene-isoguanosine-and-guanosine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com